

A Comparative Guide to N-Methylmescaline Hydrochloride Certified Reference Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

Cat. No.: *B1201431*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the quality and reliability of certified reference materials (CRMs) are paramount for ensuring the accuracy and validity of analytical results. This guide provides a comparative overview of commercially available **N-Methylmescaline hydrochloride** CRMs, detailing their specifications, and offering insights into their analytical applications.

Comparison of N-Methylmescaline Hydrochloride CRMs

Sourcing a reliable **N-Methylmescaline hydrochloride** CRM is crucial for a variety of research and forensic applications. Below is a comparison of offerings from prominent suppliers. It is important to note that while suppliers provide general specifications, detailed information is typically found in the Certificate of Analysis (CoA) which should be requested for specific lot numbers.

| Feature | Cayman Chemical | LGC Standards | Bertin Bioreagent | CP Lab Safety |
|----------------------|--|---|---|---|
| Product Name | N-methyl Mescaline (hydrochloride) | N-methyl Mescaline (hydrochloride) | N-methyl Mescaline (hydrochloride) | N-methyl Mescaline (hydrochloride), 98%+ Purity |
| CAS Number | 6308-81-2[1] | 6308-81-2[2] | 6308-81-2[3] | 6308-81-2[4] |
| Purity | ≥98%[1][5] | Information not readily available | ≥98%[3] | 98%+[4] |
| Format | A crystalline solid[1][5] | A crystalline solid[2] | A crystalline solid[3] | Not specified |
| Molecular Formula | C ₁₂ H ₁₉ NO ₃ • HCl[1] | C ₁₂ H ₁₉ NO ₃ • HCl[2] | C ₁₂ H ₁₉ NO ₃ • HCl[3] | C ₁₂ H ₂₀ ClNO ₃ [4] |
| Formula Weight | 261.7 g/mol [1] | 261.74 g/mol [2] | 261.7 g/mol [3] | 261.7451 g/mol [4] |
| Certification | Analytical Reference Standard[1][3] | Distributes Cayman Chemical product | Analytical Reference Standard[3] | Information not readily available |
| Storage | -20°C[1][6] | Information not readily available | Information not readily available | Information not readily available |
| Solubility | DMF: 0.5 mg/ml, DMSO: 3 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): 3 mg/ml[1] | Information not readily available | Information not readily available | Information not readily available |

Note: LGC Standards is a distributor for Cayman Chemical products, hence the specifications are expected to be identical.[2] For all suppliers, it is recommended to obtain the lot-specific Certificate of Analysis for detailed information on purity, uncertainty, and the analytical methods used for certification.

Experimental Protocols

Accurate quantification of **N-Methylmescaline hydrochloride** in biological matrices or for purity assessment of the CRM itself requires robust analytical methods. Below is an example of a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method that can be adapted and validated for the analysis of N-Methylmescaline. This protocol is based on established methods for the analysis of mescaline and related compounds.[\[7\]](#)[\[8\]](#)

Exemplary LC-MS/MS Protocol for the Quantification of N-Methylmescaline

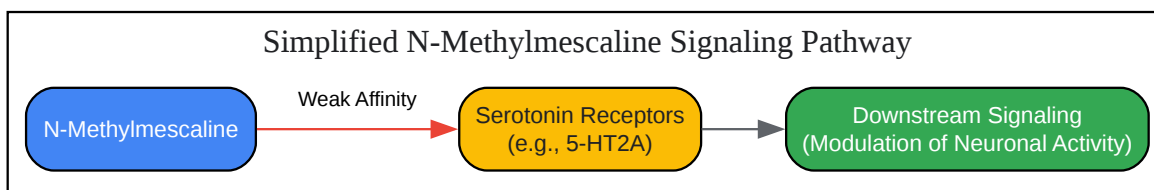
- Sample Preparation (from a biological matrix like plasma):
 - To 100 μ L of plasma sample, add an appropriate internal standard (e.g., N-Methylmescaline-d3).
 - Perform a protein precipitation by adding 300 μ L of ice-cold acetonitrile.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase starting condition (e.g., 95% Mobile Phase A).
- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column (e.g., 2.1 x 100 mm, 2.7 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A linear gradient starting from 5% B to 95% B over 8 minutes, followed by a 2-minute hold at 95% B and a 3-minute re-equilibration at 5% B.

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - N-Methylmescaline: Precursor ion (Q1) m/z 226.1 -> Product ion (Q3) m/z 181.1 (quantifier) and m/z 153.1 (qualifier).
 - Internal Standard (N-Methylmescaline-d3): Precursor ion (Q1) m/z 229.1 -> Product ion (Q3) m/z 184.1.
 - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

Method Validation: This method should be validated according to relevant guidelines (e.g., FDA, EMA) for linearity, accuracy, precision, selectivity, and stability.

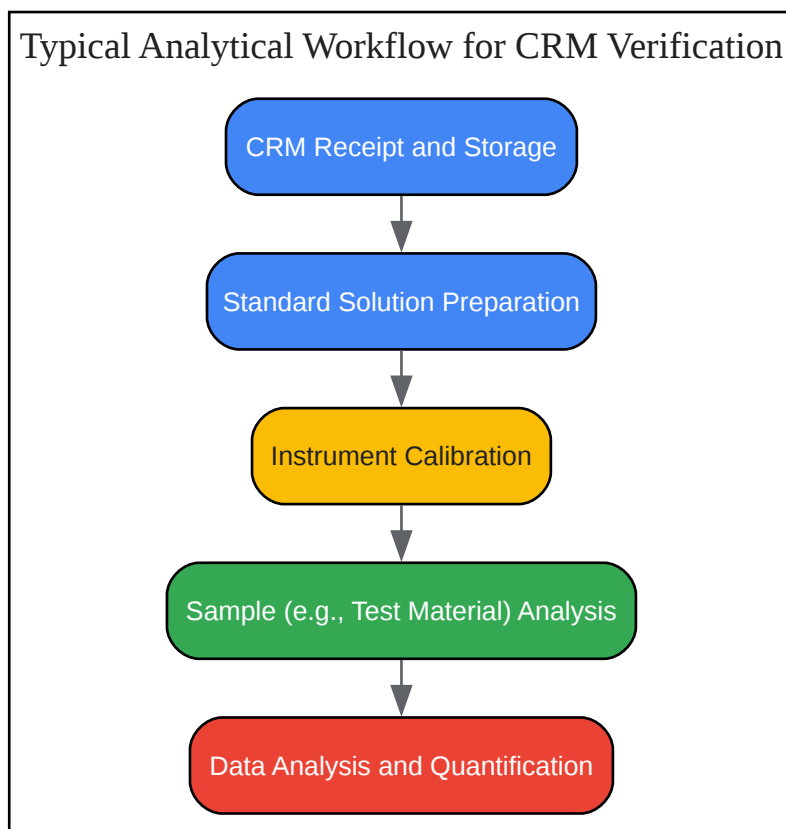
Visualizing Key Processes

To further aid researchers, the following diagrams illustrate important pathways and workflows related to N-Methylmescaline and its analysis.



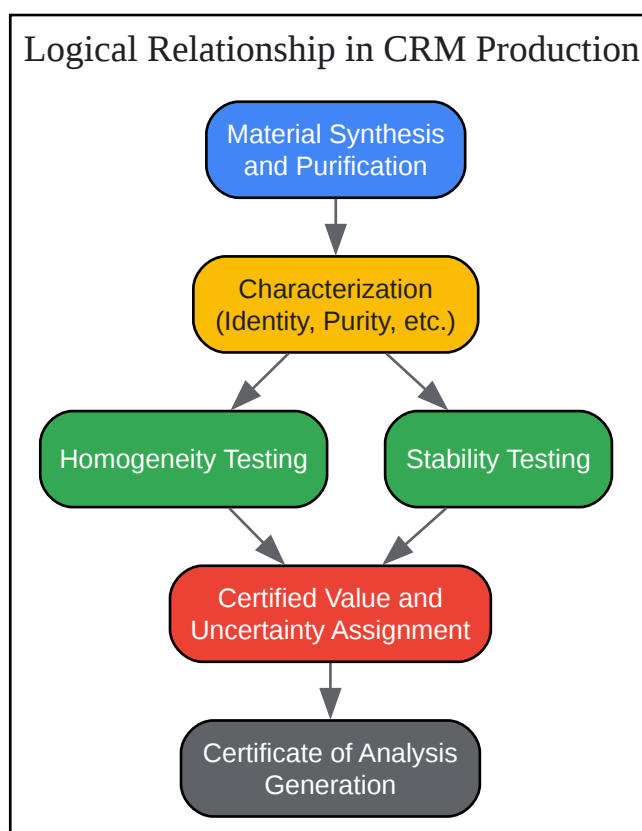
[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of N-Methylmescaline.[9]



[Click to download full resolution via product page](#)

Caption: General workflow for using a CRM in an analytical setting.



[Click to download full resolution via product page](#)

Caption: Key stages in the production of a Certified Reference Material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. N-methyl Mescaline (hydrochloride) [A crystalline solid] [lgcstandards.com]
- 3. N-methyl Mescaline (hydrochloride) - Biochemicals - CAT N°: 30541 [bertin-bioreagent.com]
- 4. calpaclab.com [calpaclab.com]

- 5. caymanchem.com [caymanchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Development and clinical application of an LC-MS-MS method for mescaline in urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Development and validation of an LC-MS/MS method for the quantification of mescaline and major metabolites in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. N-Methylmescaline - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comparative Guide to N-Methylmescaline Hydrochloride Certified Reference Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201431#n-methylmescaline-hydrochloride-certified-reference-material-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com